

An In-depth Technical Guide to 5-hydroxy-1H-indole-3-carbonitrile

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Compound of Interest

Compound Name: **5-hydroxy-1H-indole-3-carbonitrile**

Cat. No.: **B185872**

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For researchers, scientists, and professionals in drug development, **5-hydroxy-1H-indole-3-carbonitrile** stands as a molecule of significant interest. Its indole scaffold is a privileged structure in medicinal chemistry, appearing in a vast array of biologically active compounds. This guide provides a comprehensive overview of its chemical properties, potential synthesis, biological relevance, and safety considerations, presented in a format tailored for technical experts.

Core Chemical Properties

5-hydroxy-1H-indole-3-carbonitrile is a solid, room-temperature stable compound.^[1] Its core structure consists of a bicyclic indole ring system, featuring a hydroxyl group at the 5-position and a nitrile group at the 3-position. These functional groups are key to its chemical reactivity and biological interactions. A summary of its key properties is presented below.

Property	Value	Source(s)
CAS Number	197512-21-3	[1] [2]
Molecular Formula	C ₉ H ₆ N ₂ O	[1] [2]
Molecular Weight	158.16 g/mol	[3]
Predicted Boiling Point	438.6 ± 25.0 °C	
Predicted Density	1.42 ± 0.1 g/cm ³	
Purity (typical)	≥97%	[1]
SMILES	N#CC1=CNC2=C1C=C(O)C=C2	[2]
InChI	1S/C9H6N2O/c10-4-6-5-11-9-2-1-7(12)3-8(6)9/h1-3,5,11-12H	
InChI Key	CXKOJSYDMZPWIK-UHFFFAOYSA-N	
Storage	Room temperature, sealed, dry	[1]

Synthesis and Experimental Protocols

While a specific, detailed protocol for the direct synthesis of **5-hydroxy-1H-indole-3-carbonitrile** is not readily available in the provided search results, a plausible synthetic route can be devised based on established methods for analogous indole derivatives. A common and effective method for generating aromatic nitriles is the dehydration of the corresponding aldoxime.

Proposed Synthetic Protocol: Dehydration of 5-hydroxy-1H-indole-3-carboxaldehyde oxime

This protocol is a generalized procedure based on the synthesis of indole-3-carbonitrile from indole-3-carboxaldehyde.[\[4\]](#)

Step 1: Oximation of 5-hydroxy-1H-indole-3-carboxaldehyde

- Dissolve 5-hydroxy-1H-indole-3-carboxaldehyde in a suitable solvent such as ethanol or pyridine.
- Add an equimolar amount of hydroxylamine hydrochloride and a base (e.g., sodium acetate or pyridine) to the solution.
- Stir the reaction mixture at room temperature or with gentle heating until thin-layer chromatography (TLC) indicates the consumption of the starting aldehyde.
- Upon completion, the reaction mixture is typically poured into water to precipitate the oxime product.
- Filter, wash with water, and dry the crude 5-hydroxy-1H-indole-3-carboxaldehyde oxime.

Step 2: Dehydration of the Oxime to the Nitrile

- Suspend the dried oxime in a dehydrating agent. Acetic anhydride is a commonly used reagent for this transformation.
- Heat the mixture under reflux for several hours, monitoring the reaction progress by TLC.
- After completion, cool the reaction mixture and pour it onto ice water to hydrolyze the excess acetic anhydride and precipitate the crude product.
- Collect the solid by filtration, wash thoroughly with water to remove acetic acid, and dry.
- Purify the crude **5-hydroxy-1H-indole-3-carbonitrile** by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) or by column chromatography on silica gel.

Analytical Characterization

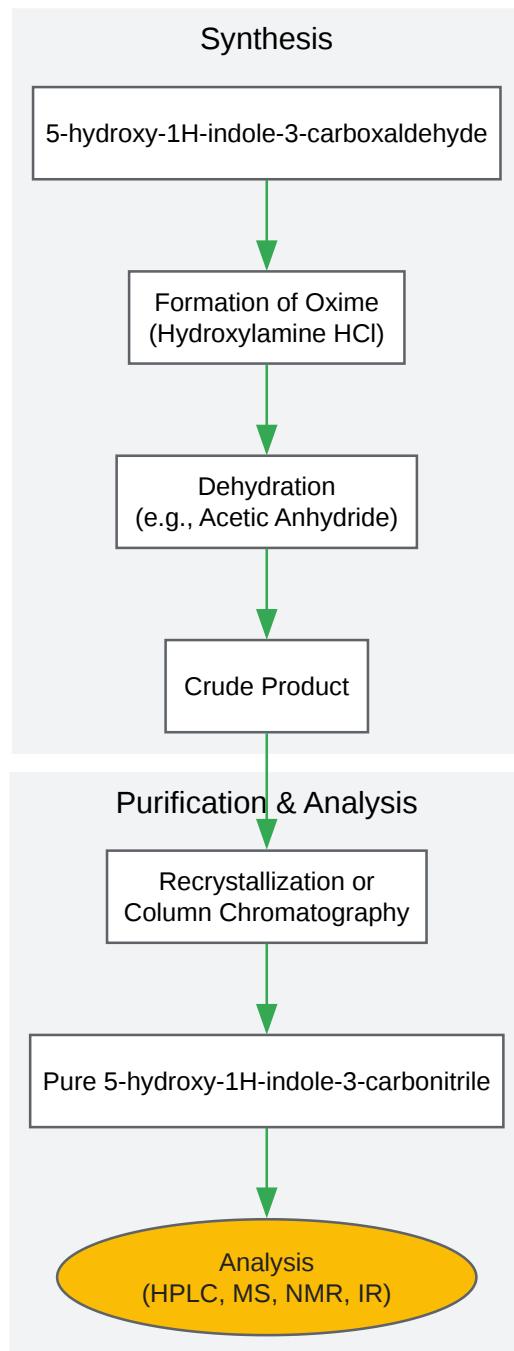
The identity and purity of the synthesized **5-hydroxy-1H-indole-3-carbonitrile** can be confirmed using standard analytical techniques:

- High-Performance Liquid Chromatography (HPLC): A reversed-phase HPLC method, similar to those used for other indolic compounds, can be employed.^{[5][6]} A C8 or C18 column with a gradient elution of acetonitrile and water (with 0.1% formic acid) is a typical starting point.

Detection can be achieved using a UV detector (monitoring at ~280 nm) or a more sensitive fluorimetric detector (excitation ~280 nm, emission ~350 nm).[6]

- Mass Spectrometry (MS): To confirm the molecular weight (158.16 g/mol).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra will confirm the chemical structure and connectivity of the molecule.
- Infrared (IR) Spectroscopy: To confirm the presence of key functional groups, such as the O-H stretch from the hydroxyl group, the N-H stretch from the indole, and the characteristic C≡N stretch of the nitrile group.

General Synthetic and Purification Workflow

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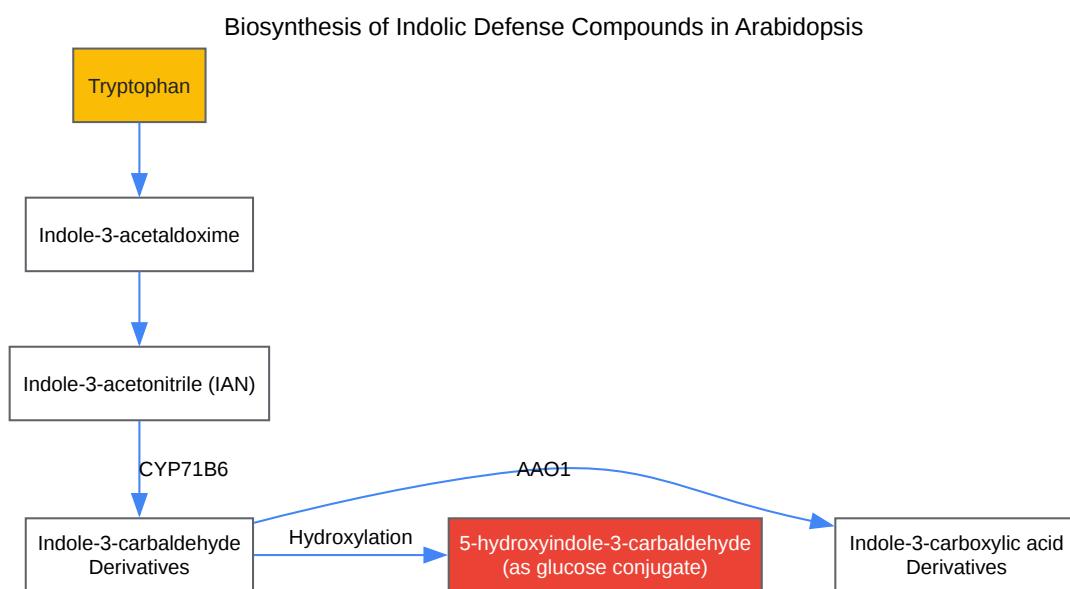
A generalized workflow for the synthesis and purification of the target compound.

Biological Activity and Signaling Pathways

Indole derivatives are known for a wide spectrum of biological activities, including antimicrobial, antiviral, and anticancer effects. The nitrile group is a key pharmacophore that can act as a hydrogen bond acceptor or a bioisostere for other functional groups, enhancing binding to biological targets.[7][8]

Role in Plant Defense Pathways

In the plant kingdom, particularly in *Arabidopsis thaliana*, derivatives of 5-hydroxyindole are synthesized as part of the plant's defense mechanism against pathogens.[9][10] This biosynthetic pathway originates from the amino acid tryptophan and proceeds through key intermediates like indole-3-acetaldoxime and indole-3-acetonitrile.[9][10] The pathway ultimately leads to the formation of glucose conjugates of 5-hydroxyindole-3-carbaldehyde and various indole-3-carboxylic acids.[9][10] This highlights a natural role for the 5-hydroxyindole scaffold in biological defense systems.



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Simplified biosynthetic pathway of 5-hydroxyindole derivatives in plants.[9][10]

Safety and Handling

Specific toxicity data for **5-hydroxy-1H-indole-3-carbonitrile** is not available. However, based on safety data for structurally related compounds such as 5-hydroxy-1H-indole-3-carboxylic acid and other indole derivatives, appropriate precautions should be taken.[11]

Hazard Category	Description	Precautionary Measures
Skin Corrosion/Irritation	May cause skin irritation.[11]	Wear protective gloves and lab coat.
Eye Damage/Irritation	May cause serious eye irritation.[11]	Wear safety glasses or goggles.
Respiratory Irritation	May cause respiratory tract irritation.[11]	Handle in a well-ventilated area or fume hood. Avoid breathing dust.
Acute Toxicity	May be harmful if swallowed or in contact with skin.	Do not ingest. Avoid skin contact. Wash hands thoroughly after handling.

As with all laboratory chemicals, this compound should be handled by trained professionals in a laboratory setting, following standard safety protocols. A full risk assessment should be conducted before commencing any experimental work.

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